

# Application Notes and Protocols: 2-Butoxyethyl Oleate as an Emollient in Cosmetics

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Butoxyethyl oleate

Cat. No.: B089801

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **2-Butoxyethyl oleate**, a versatile emollient for cosmetic and pharmaceutical formulations. This document details its physicochemical properties, functional benefits, and standard protocols for its evaluation and incorporation into skincare and cosmetic products.

## Introduction to 2-Butoxyethyl Oleate

**2-Butoxyethyl oleate** (CAS No. 109-39-7) is the ester of oleic acid and 2-butoxyethanol.<sup>[1]</sup> It is a colorless liquid utilized in the cosmetics industry as an emollient, solvent, and surfactant.<sup>[2]</sup> Its chemical structure lends to its excellent solubility and emulsifying properties, contributing to the stability and texture of formulations.<sup>[2]</sup> As an emollient, it helps to soften and smooth the skin by forming a protective layer that aids in moisture retention.

## Physicochemical Properties

Understanding the physical and chemical characteristics of **2-Butoxyethyl oleate** is fundamental to its effective application in cosmetic science.

Property	Value	Reference
CAS Number	109-39-7	[2]
Molecular Formula	C24H46O3	[2]
Molecular Weight	382.62 g/mol	[2]
Appearance	Colorless liquid	[2]
Density	0.893 g/mL at 25°C	[3]
Refractive Index	1.455 at 20°C	[3]
Solubility	Insoluble in water	[3]

## Functional Applications in Cosmetics

**2-Butoxyethyl oleate**'s primary role in cosmetic formulations is as an emollient. Emollients are crucial for improving the sensory characteristics of a product and for their skin-conditioning benefits.

- **Emolliency:** It imparts a smooth and soft feel to the skin.
- **Solvent:** It can be used to dissolve other oil-soluble ingredients, such as active ingredients and UV filters.[2]
- **Surfactant:** Its emulsifying properties contribute to the stability of oil-in-water and water-in-oil emulsions.[2]
- **Texture Modifier:** It can influence the viscosity and spreadability of creams and lotions, leading to a more elegant skin feel.[2]

Due to a lack of publicly available specific quantitative data for the performance of **2-Butoxyethyl oleate**, the following sections describe the standard experimental protocols used to evaluate emollients. These protocols can be applied to **2-Butoxyethyl oleate** to determine its specific performance characteristics.

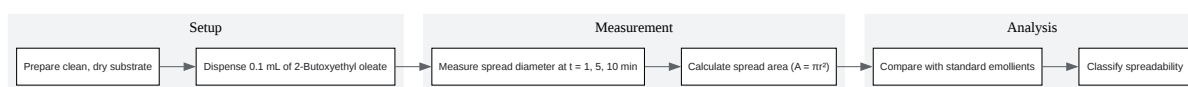
## Experimental Protocols for Emollient Evaluation

## Spreadability Assessment

The spreading behavior of an emollient is a critical factor in the sensory perception of a cosmetic product.

Protocol:

- Preparation of Substrate: A clean, dry glass plate or a synthetic skin substrate is placed on a flat surface.
- Sample Application: A defined volume (e.g., 0.1 mL) of **2-Butoxyethyl oleate** is carefully dispensed onto the center of the substrate.
- Measurement: The diameter of the circular spread is measured at specified time intervals (e.g., 1, 5, and 10 minutes).
- Calculation: The spread area is calculated using the formula for the area of a circle ( $\pi r^2$ ).
- Comparison: The spreading values can be compared to those of other well-characterized emollients to classify its spreadability (e.g., fast, medium, or slow spreading).



[Click to download full resolution via product page](#)

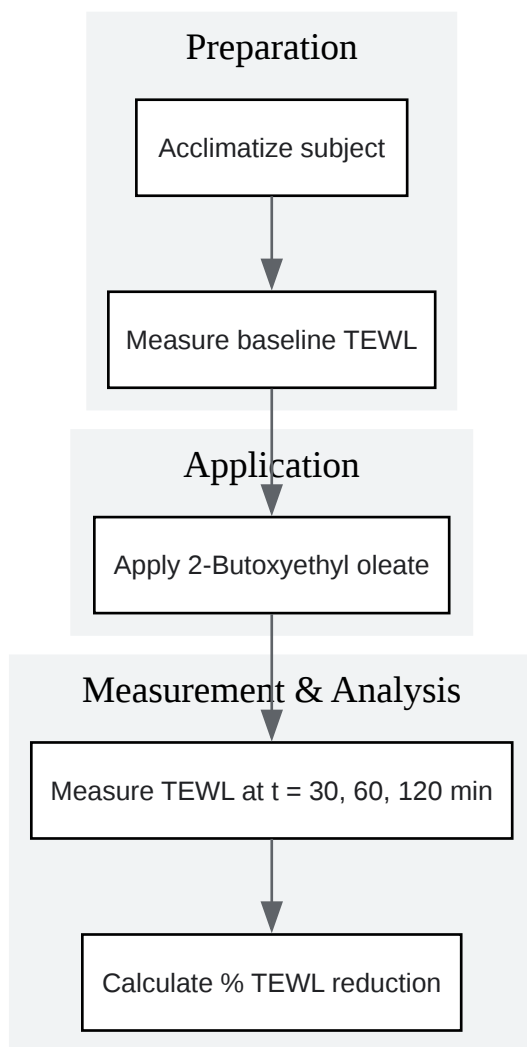
Fig. 1: Workflow for Spreadability Assessment

## Occlusivity Evaluation (Transepidermal Water Loss - TEWL)

Occlusivity refers to the ability of an emollient to prevent water loss from the skin. This is a key parameter for moisturization claims.

Protocol:

- **Acclimatization:** Test subjects are acclimatized to a room with controlled temperature and humidity for at least 30 minutes.
- **Baseline Measurement:** The baseline Transepidermal Water Loss (TEWL) is measured on a defined area of the forearm using a Tewameter.
- **Product Application:** A standardized amount of **2-Butoxyethyl oleate** is applied to the test area.
- **Post-Application Measurement:** TEWL is measured at set time intervals (e.g., 30, 60, and 120 minutes) after application.
- **Calculation of Occlusion Factor:** The percentage reduction in TEWL compared to the baseline is calculated to determine the occlusivity.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Butoxyethyl oleate | 109-39-7 | Benchchem [benchchem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 2-BUTOXYETHYL OLEATE | 109-39-7 [chemicalbook.com]

- To cite this document: BenchChem. [Application Notes and Protocols: 2-Butoxyethyl Oleate as an Emollient in Cosmetics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089801#formulation-of-2-butoxyethyl-oleate-as-an-emollient-in-cosmetics]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)